

Experimental Applications & Protocols

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Thiamet G

CAS No.: 1009816-48-1

Cat. No.: S13913929

Get Quote

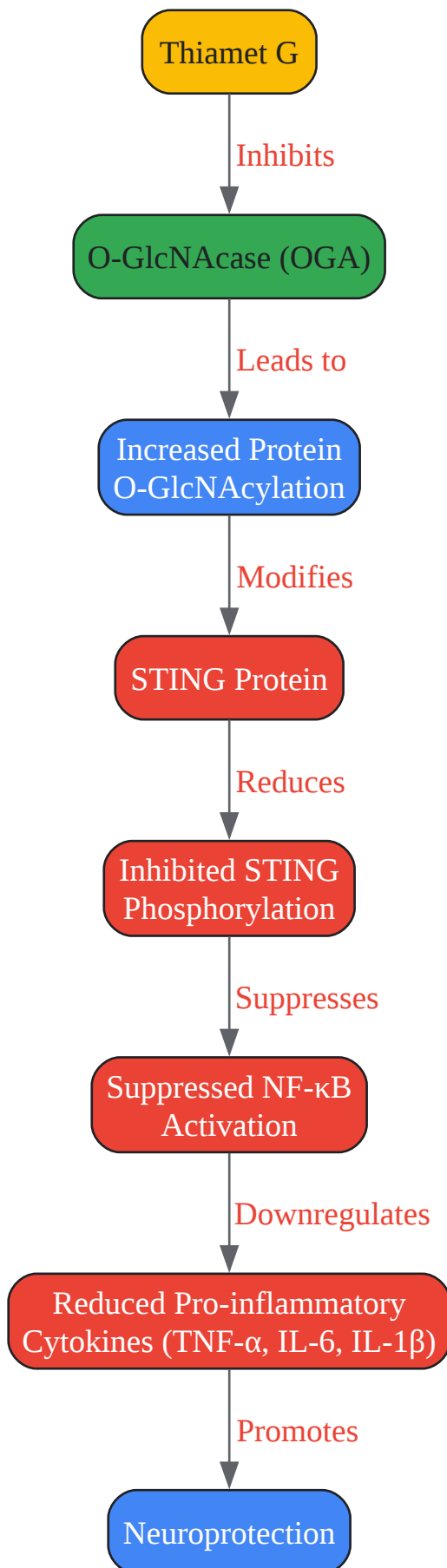
Thiamet G is used in diverse research areas. The table below outlines key experimental findings and the protocols used to obtain them.

Disease Context	Key Experimental Findings	Detailed Protocol Summary
Neurodegeneration (Parkinson's Disease)	Ameliorates cognitive impairment in a rotenone-induced mouse model; reduces microglial activation & pro-inflammatory cytokines (TNF- α , IL-1 β , IL-6) [1] [2].	In Vivo: C57BL/6J mice induced with rotenone; TMG (10 mg/kg, i.p.) administered daily for 5 injections. Cognitive function assessed via Y-maze and novel object recognition tests. Microglial activation analyzed via Iba1 immunostaining; cytokines measured by ELISA [1] [2].
Cancer (Leukemia)	Sensitizes human leukemia cells (Jurkat) to microtubule-stabilizing agent paclitaxel, leading to reduced cell viability and increased cytotoxicity [3].	In Vitro: Jurkat cells treated with TMG (typically 1-10 μ M) and/or paclitaxel for 24-72 hrs. Cell viability assessed by XTT assay. Microtubule network integrity examined via immunofluorescence [3].
Ischemic Stroke	Exerts neuroprotective effects in a mouse MCAO model; reduces infarct volume, improves neurological scores, shifts microglia/macrophages from pro-	In Vivo: Mice subjected to MCAO; TMG (20 mg/kg, i.p.) administered either preventively (3 days before) or therapeutically (0.5 hrs after). Infarct volume measured by TTC staining; neurobehavioral tests (mNSS, foot-

Disease Context	Key Experimental Findings	Detailed Protocol Summary
	inflammatory M1 to anti-inflammatory M2 phenotype [4].	fault); microglial polarization analyzed via Iba1, CD16/32 (M1), and CD206 (M2) staining [4].
Cancer (Glioblastoma)	Disrupts tumor secretome; alters abundance of 51 proteins; decreases radioresistance in U87-MG cells [5].	In Vitro: U87-MG cells treated with 1 μ M TMG for 72 hrs in serum-free medium. Conditioned medium (secretome) collected, concentrated, and analyzed by label-free LC-MS/MS. Protein O-GlcNAcylation confirmed via immunocytochemistry (RL2 antibody) [5].

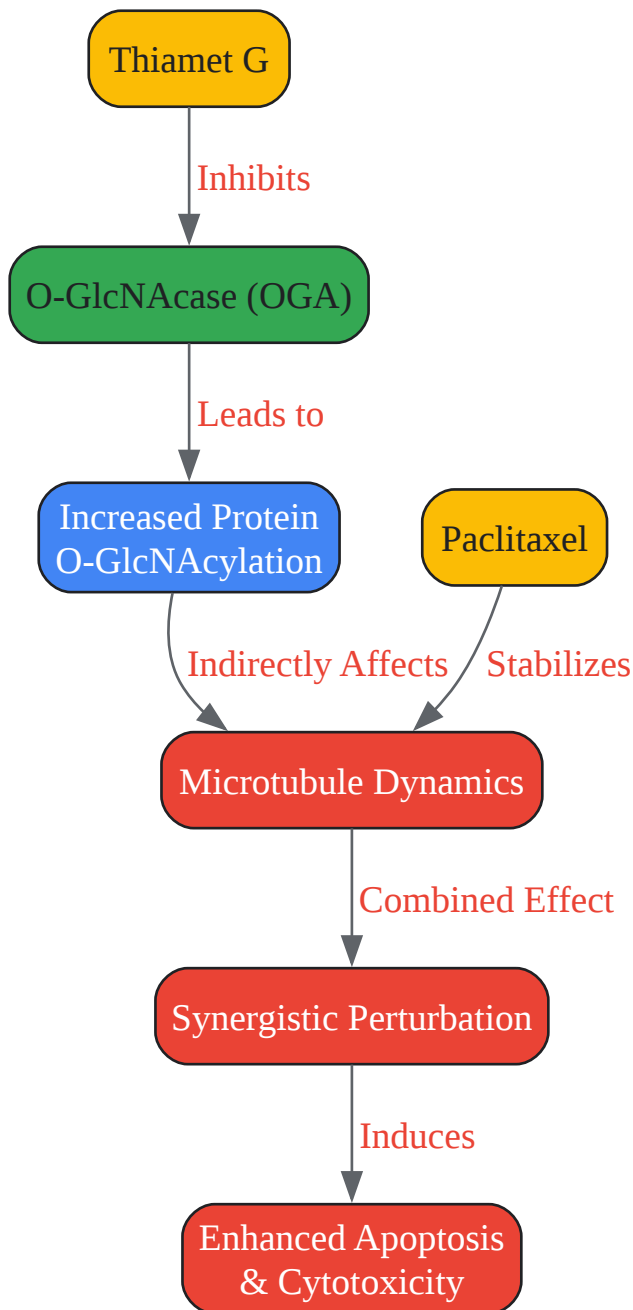
Signaling Pathways and Mechanisms

Thiamet G influences multiple critical signaling pathways by increasing O-GlcNAcylation of specific proteins. The following diagrams illustrate two key mechanisms.



[Click to download full resolution via product page](#)

*Mechanism 1: **Thiamet G** inhibits neuroinflammation via O-GlcNAcylation of STING, a key immune regulator in microglia [1] [2].*



[Click to download full resolution via product page](#)

*Mechanism 2: **Thiamet G** synergizes with paclitaxel by perturbing microtubule network in leukemia cells [3].*

Considerations for Research Use

When designing experiments with **Thiamet G**, please consider the following points:

- **Dosing Variability:** Effective doses can vary significantly. Common **in vitro** concentrations range from **1 to 50 μ M**, while **in vivo** studies in mice often use doses of **10 to 20 mg/kg** administered via intraperitoneal injection [5] [4] [3].
- **Therapeutic Time Window:** The compound shows efficacy in stroke models even when administered **after the ischemic event**, highlighting its potential as a therapeutic agent [4].
- **Context-Dependent Effects:** The functional outcomes of O-GlcNAc elevation are highly context-dependent. While it can be protective in neurodegenerative models, its role in cancer may be complex, potentially promoting or suppressing tumor progression depending on the cell type [3] [6] [7].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Thiamet-G ameliorates Parkinson's disease-associated ... [pubmed.ncbi.nlm.nih.gov]
2. Thiamet-G ameliorates Parkinson's disease-associated ... [sciencedirect.com]
3. Thiamet-G-mediated inhibition of O-GlcNAcase sensitizes ... [sciencedirect.com]
4. Thiamet G mediates neuroprotection in experimental stroke ... [pmc.ncbi.nlm.nih.gov]
5. O-GlcNAcylation protein disruption by Thiamet G promotes ... [pmc.ncbi.nlm.nih.gov]
6. O-GlcNAcylation: an important post-translational modification ... [molmed.biomedcentral.com]
7. Insights into O-GlcNAcylation and programmed cell death ... [frontiersin.org]

To cite this document: Smolecule. [Experimental Applications & Protocols]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b13913929#role-of-thiamet-g-in-o-glcnaacylation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com